

NSC16168 as a Chemosensitizer: A Technical Guide

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Compound of Interest

Compound Name: NSC16168

Cat. No.: B1680131

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Introduction

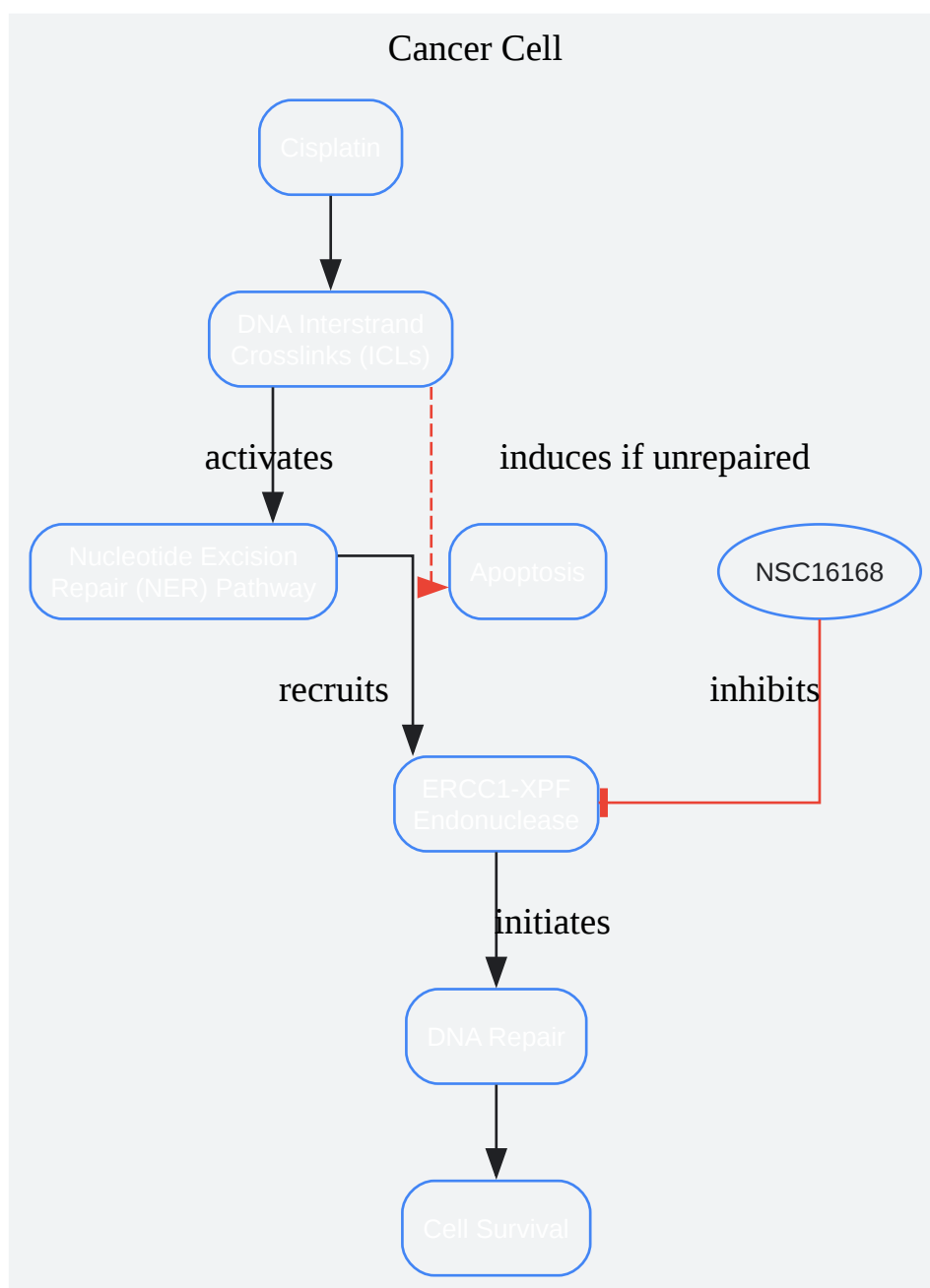
NSC16168 is a small molecule inhibitor that has demonstrated significant potential as a chemosensitizing agent, particularly in the context of platinum-based chemotherapy. This technical guide provides a comprehensive overview of the core mechanisms, quantitative data, and experimental protocols associated with the use of **NSC16168** to enhance the efficacy of chemotherapeutic drugs. The primary focus of this document is on its well-documented interaction with cisplatin.

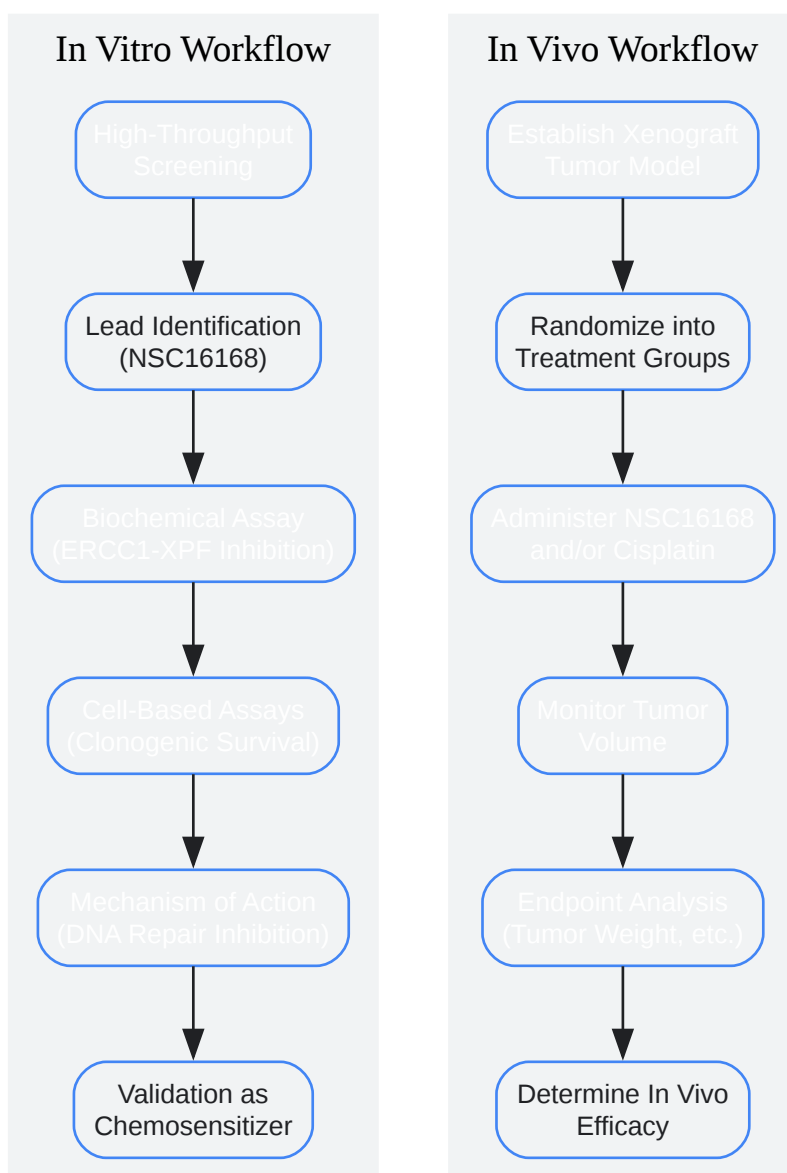
Core Mechanism of Action: Inhibition of ERCC1-XPF Endonuclease

The principal mechanism by which **NSC16168** exerts its chemosensitizing effect is through the specific inhibition of the ERCC1-XPF heterodimer, a crucial component of the Nucleotide Excision Repair (NER) pathway.^{[1][2][3]} The ERCC1-XPF complex is a structure-specific endonuclease responsible for the 5' incision during the removal of DNA lesions, including the intrastrand and interstrand crosslinks induced by cisplatin.^{[1][2][3]} By inhibiting ERCC1-XPF, **NSC16168** compromises the cell's ability to repair cisplatin-induced DNA damage, leading to an accumulation of cytotoxic lesions and subsequently, enhanced cancer cell death.^{[1][2][3]}

NSC16168 has been identified as a specific inhibitor of ERCC1-XPF with an IC50 value of 0.42 μ M.[\[4\]](#)[\[5\]](#)

Signaling Pathway of Cisplatin-Induced DNA Damage and NSC16168 Intervention





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